Technical Guide: Structure-Activity Relationship of 2,4-Diaminoquinazoline Analogs

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Compound of Interest

Compound Name:	*2,4-Diamino-6,7-dimethoxyquinazoline*
CAS No.:	*60547-96-8*
Cat. No.:	*B029095*

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Executive Summary: The Privileged Scaffold

The 2,4-diaminoquinazoline scaffold represents a "privileged structure" in medicinal chemistry, most historically significant as a bioisostere of the pteridine ring found in folic acid. While its primary utility lies in antifolate activity—inhibiting Dihydrofolate Reductase (DHFR) to halt thymidylate and DNA synthesis—recent modifications have expanded its utility into antiviral (e.g., RSV fusion inhibitors) and kinase inhibitor domains.

This guide focuses on the core DHFR-inhibitory SAR, distinguishing between modifications that drive potency (picomolar affinity) and those that drive selectivity (bacterial vs. mammalian DHFR).

Mechanistic Foundation: The "Ionic Lock"

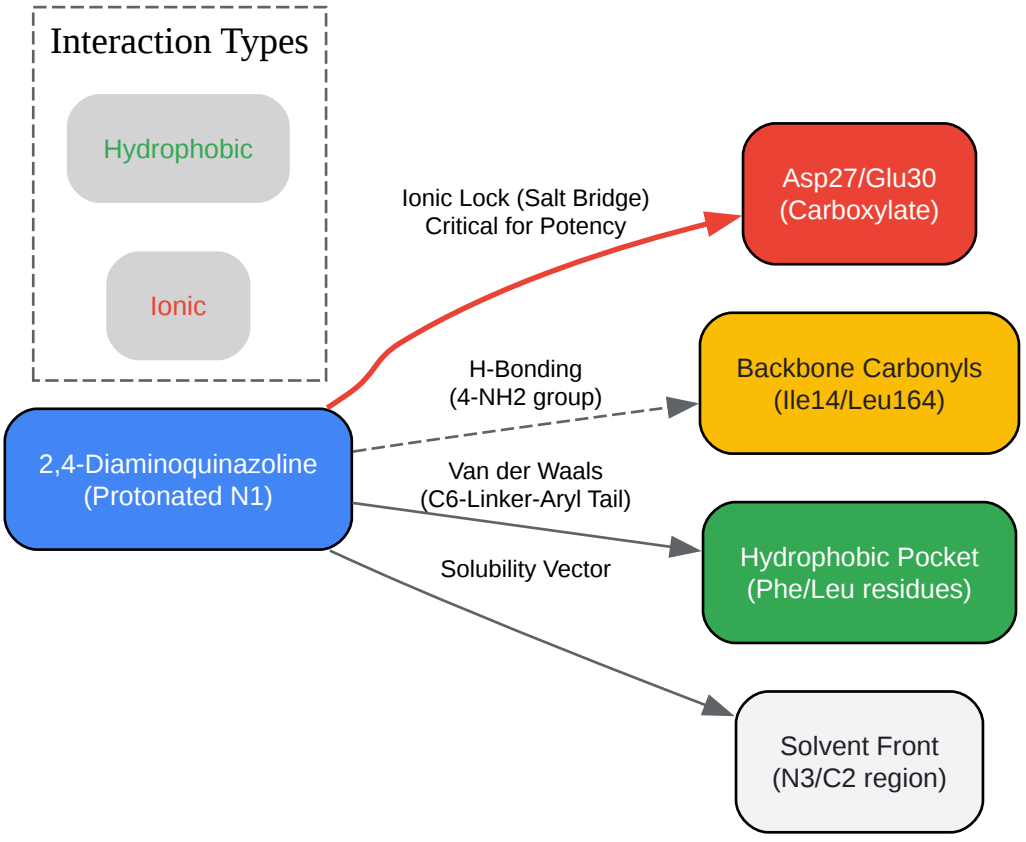
To design effective analogs, one must understand the non-negotiable binding interaction. The 2,4-diamino motif is not merely a structural feature; it is a functional requirement for the ionic lock with the enzyme's active site.

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- The Protonation Event: The N1 nitrogen of the quinazoline ring is protonated within the active site.
- The Anchor: This protonated N1, along with the 2-amino group, forms a critical charge-charge interaction (salt bridge) and hydrogen bond network with a conserved acidic residue deep in the binding pocket (Asp27 in E. coli/human DHFR or Glu30 in other species).
- The Conformation: Unlike the natural substrate (dihydrofolate), which binds with the pteridine ring in one orientation, 2,4-diamino inhibitors often bind in a "flipped" orientation to maximize this ionic interaction.

Visualization: Molecular Binding Mode

The following diagram illustrates the critical contact points required for high-affinity binding.



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Figure 1: Pharmacophore mapping of 2,4-diaminoquinazoline within the DHFR active site.

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Detailed Structure-Activity Relationship (SAR)

The SAR of this class can be dissected into four specific vectors.

The Core (Positions 2 and 4)[1]

- Requirement: Unsubstituted amino groups (-NH2) at positions 2 and 4 are generally required for maximum potency.
- Modifications: Alkylation of the 2-amino group usually destroys affinity by disrupting the ionic lock with Asp27. However, the 4-amino group tolerates limited substitution (e.g., alkylation) in certain kinase/viral applications, but for DHFR, the primary amine is preferred to H-bond with backbone carbonyls (Ile5/Ile14).

The Linker (Position 6 vs. 5)

- Position 6 (The Classical Vector): This is the primary attachment point for the lipophilic tail (mimicking the p-aminobenzoic acid moiety of folate).
  - Methylene (-CH2-): Found in classical antifolates. Provides flexibility.[1]
  - Oxygen/Sulfur (-O-, -S-): Increases lipophilicity.
  - Direct Aryl Bond: Rigidifies the molecule, often improving selectivity for bacterial isoforms by restricting conformational freedom.
- Position 5: Substitution here (e.g., methyl) can induce steric clash with human DHFR while being tolerated by bacterial variants, acting as a selectivity filter.

The Hydrophobic Tail

The "tail" extending from position 6 must occupy a large hydrophobic pocket.

- Lipophilicity: High lipophilicity (e.g., trimethoxybenzyl, naphthyl) correlates with passive diffusion into bacterial cells and tight binding in the hydrophobic pocket.
- Case Study (Trimetrexate): Uses a lipophilic aryl-amine tail. This allows it to bypass the Reduced Folate Carrier (RFC) transport system, making it effective against methotrexate-

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resistant tumors that downregulate RFC.

The Selectivity Vector (Position 7)

Recent research highlights Position 7 as a key determinant for species selectivity.

- Bacterial Selectivity:M. tuberculosis and S. aureus DHFR possess a larger "void" volume near C7 compared to human DHFR.
- Strategy: Introducing bulky substituents at C7 can exploit this void, maintaining bacterial potency while reducing human toxicity (steric clash with hDHFR).

Experimental Protocols

Synthesis: The "Ziresovir" Route (Copper-Catalyzed)

While traditional synthesis involves fusing guanidine with 2-fluorobenzonitrile, modern industrial routes (optimized for Ziresovir and analogs) prefer a Copper-catalyzed cyclization for scalability and yield.

Objective: Synthesize a N4-substituted 2,4-diaminoquinazoline.

Reagents:

- 2-Bromobenzoic acid derivative[2][3]
- Guanidine Hydrochloride
- CuI (Copper Iodide) / L-Proline (Ligand)
- POCl3 (Phosphorus Oxychloride)

Step-by-Step Workflow:

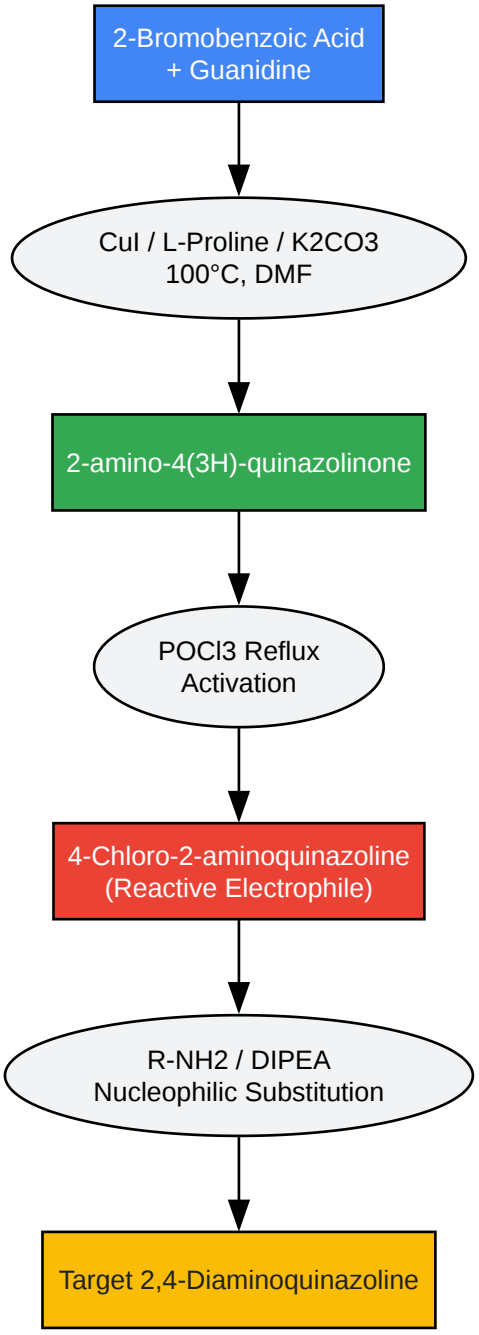
- Cyclization (Formation of Quinazolinone):
  - Dissolve 2-bromobenzoic acid (1.0 eq) and guanidine HCl (3.0 eq) in DMF.
  - Add K2CO3 (4.0 eq), CuI (0.1 eq), and L-Proline (0.2 eq).

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- Heat to 100°C for 12-16 hours. The copper catalyzes the C-N bond formation, and the guanidine closes the ring.[2]
- Checkpoint: Monitor via TLC. Product is a 2-amino-4(3H)-quinazolinone.

- Chlorination (Activation):
  - Suspend the intermediate in $POCl_3$ (excess, acts as solvent).
  - Reflux at 105°C for 4 hours.
  - Critical: Quench carefully on ice. The product is 2-amino-4-chloroquinazoline. This intermediate is highly reactive.
- Nucleophilic Displacement (Final Coupling):
  - Dissolve the 4-chloro intermediate in THF or Dioxane.
  - Add the desired amine tail (e.g., benzylamine, aniline) (1.1 eq) and DIPEA (2.0 eq).
  - Stir at RT to 60°C depending on amine nucleophilicity.
  - Purify via flash chromatography.

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Figure 2: Optimized Copper-catalyzed synthetic route for 2,4-diaminoquinazoline analogs.

Bioassay: DHFR Inhibition Assay

Principle: Spectrophotometric measurement of the reduction of Dihydrofolate (DHF) to Tetrahydrofolate (THF) utilizing NADPH.[4] The reaction is monitored by the decrease in absorbance at 340 nm (oxidation of NADPH).

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Protocol:

- Buffer: 50 mM Tris-HCl, pH 7.4, 1 mM DTT.
- Reaction Mix:
  - NADPH (100 µM final)
  - Dihydrofolate (50 µM final)
  - Purified DHFR enzyme (human or bacterial, ~5-10 nM).
- Procedure:
  - Incubate Enzyme + Test Compound (DMSO stock) for 5 mins at 25°C.
  - Initiate reaction by adding NADPH + DHF.
  - Read: Kinetic mode at 340 nm for 5 minutes.
- Analysis: Calculate IC50 using non-linear regression (4-parameter logistic fit).

Summary Table: Key Analogs & Properties

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Compound	Key Modification	Target / Application	SAR Insight
Trimethoprim	2,4-diaminopyrimidine (Truncated)	Bacterial DHFR	High selectivity for bacterial enzyme; lacks the fused benzene ring of quinazoline.
Trimetrexate	2,4-diamino-5-methyl-6-aryl	Human DHFR (Anticancer)	Lipophilic tail allows RFC-independent entry; active in resistant cells.
Piritrexim	6-substituted lipophilic tail	Human DHFR (Anticancer)	High potency; lipophilicity improves tissue penetration but increases toxicity.
Ziresovir	2,4-diamino core (Viral fusion)	RSV Fusion Protein	Demonstrates scaffold versatility; binds viral F-protein, not DHFR.
C7-Analogs	Bulky C7-substituents	M. tuberculosis DHFR	Exploits species-specific hydrophobic void for selectivity.

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